

# Unraveling "IAB15": A Case of Mistaken Identity in Laboratory Safety

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	IAB15	
Cat. No.:	B15619004	Get Quote

A thorough review of safety protocols and chemical handling documentation reveals that "IAB15" does not correspond to a chemical substance requiring disposal procedures. Instead, "IAB15" is a designation within the Interactive Advertising Bureau's (IAB) Content Taxonomy, where it represents the top-level category for "Science".[1][2][3][4][5] This classification is used in the digital advertising industry to categorize online content and audiences.

The IAB Content Taxonomy is a standardized list of categories that helps advertisers and publishers to target advertisements to specific audiences based on their content consumption. The "IAB15" category for Science is broken down into more specific subcategories, including:

- IAB15-1: Astrology[3][4][5]
- **IAB15**-2: Biology[3][5]
- IAB15-3: Chemistry[3][5]
- IAB15-4: Geology[3][5]
- IAB15-5: Paranormal Phenomena[3][5]
- IAB15-6: Physics[3][5]
- IAB15-7: Space / Astronomy[3][5]
- **IAB15**-8: Geography[3][5]



• IAB15-9: Botany[2][3]

IAB15-10: Weather[2][3]

Given that "IAB15" is a content category and not a chemical, there are no associated safety data sheets (SDS), disposal procedures, experimental protocols, or signaling pathways. The request for such information appears to stem from a misunderstanding of the term.

For accurate and safe laboratory practices, it is crucial to correctly identify chemical substances by their proper names, CAS numbers, or other official identifiers. In the absence of a valid chemical identifier, it is impossible to provide the requested safety and disposal information.

Researchers, scientists, and drug development professionals are urged to verify the identity of all substances they handle to ensure adherence to safety regulations and proper experimental conduct. Should you have a query regarding a specific chemical, please provide its correct name or identifier for a detailed and accurate response on its handling and disposal.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. iab.com [iab.com]
- 2. Partner Portal [partner.thetradedesk.com]
- 3. Website Categories (API v3) [docs.webshrinker.com]
- 4. List Of IAB Categories | Help Centre Kayzen [help.kayzen.io]
- 5. developers.verve.com [developers.verve.com]
- To cite this document: BenchChem. [Unraveling "IAB15": A Case of Mistaken Identity in Laboratory Safety]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15619004#iab15-proper-disposal-procedures]

#### **Disclaimer & Data Validity:**







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com